

Application Notes: Strontium Phosphate for Osteoporosis Treatment

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Compound of Interest

Compound Name: *Strontium phosphate*

Cat. No.: *B085154*

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Introduction

Osteoporosis is a systemic skeletal disease characterized by low bone mass and microarchitectural deterioration of bone tissue, leading to enhanced bone fragility and a consequent increase in fracture risk. Strontium has been identified as a promising therapeutic agent for osteoporosis due to its dual mode of action: stimulating bone formation and inhibiting bone resorption.[1][2][3] When incorporated into calcium phosphate-based biomaterials, strontium can be delivered locally to bone defects, enhancing the regenerative process while minimizing potential side effects associated with systemic administration.[4][5] These application notes provide an overview of the mechanism, experimental protocols, and key data related to the use of **strontium phosphate** in osteoporosis research.

Mechanism of Action

Strontium's therapeutic effects on bone are multifaceted. It enhances the proliferation and differentiation of osteoblasts (bone-forming cells) and inhibits the activity and formation of osteoclasts (bone-resorbing cells).[6][7] This dual action rebalances bone remodeling in favor of bone formation, leading to increased bone mass and improved structural integrity.[1][3]

Several key signaling pathways are modulated by strontium ions:

- **Wnt/ β -catenin Pathway:** Strontium activates this crucial pathway, which promotes the differentiation of mesenchymal stem cells into osteoblasts and upregulates the expression of osteogenic markers.[8][9]

- RANKL/OPG Axis: Strontium modulates the balance between Receptor Activator of Nuclear Factor- κ B Ligand (RANKL) and Osteoprotegerin (OPG). It suppresses the expression of RANKL and increases the secretion of OPG from osteoblasts.[10] Since RANKL is essential for osteoclast formation and activation, this shift inhibits bone resorption.
- Calcium-Sensing Receptor (CaSR): Due to its chemical similarity to calcium, strontium can activate the CaSR on osteoblasts and osteoclasts, triggering downstream signaling that influences cell replication and function.[10][11][12]
- MAPK and NF- κ B Signaling: Strontium has been shown to activate the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in osteoblast proliferation and differentiation.[11][13] Concurrently, it can inhibit the NF- κ B signaling pathway, which is critical for osteoclast formation.[8]

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References

1. researchgate.net [researchgate.net]
2. Mechanisms of action and therapeutic potential of strontium in bone - PubMed [pubmed.ncbi.nlm.nih.gov]
3. The Influence of Strontium on Bone Tissue Metabolism and Its Application in Osteoporosis Treatment - PMC [pmc.ncbi.nlm.nih.gov]
4. mdpi.com [mdpi.com]
5. Strontium enhances osseointegration of calcium phosphate cement: a histomorphometric pilot study in ovariectomized rats - PMC [pmc.ncbi.nlm.nih.gov]
6. The effects of strontium-substituted bioactive glasses on osteoblasts and osteoclasts in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
7. researchgate.net [researchgate.net]
8. mdpi.com [mdpi.com]

- 9. The Effects of the Addition of Strontium on the Biological Response to Calcium Phosphate Biomaterials: A Systematic Review [mdpi.com]
- 10. Osteoblasts play key roles in the mechanisms of action of strontium ranelate - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Strontium Functionalization of Biomaterials for Bone Tissue Engineering Purposes: A Biological Point of View - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. doaj.org [doaj.org]
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